

# PhiKan 083 hydrochloride versus ReACp53 for p53 aggregation

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *PhiKan 083 hydrochloride*  
CAS No.: *1050480-30-2; 880813-36-5*  
Cat. No.: *B2683578*

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A Comparative Guide: **PhiKan 083 Hydrochloride** vs. ReACp53 for Counteracting p53 Aggregation

For researchers and drug development professionals investigating therapies targeting mutant p53, a critical tumor suppressor protein frequently inactivated in cancer, two compounds, **PhiKan 083 hydrochloride** and ReACp53, offer distinct strategies to counteract the detrimental effects of p53 mutation and aggregation. This guide provides an objective comparison of their mechanisms, performance based on available experimental data, and the methodologies used to evaluate their efficacy.

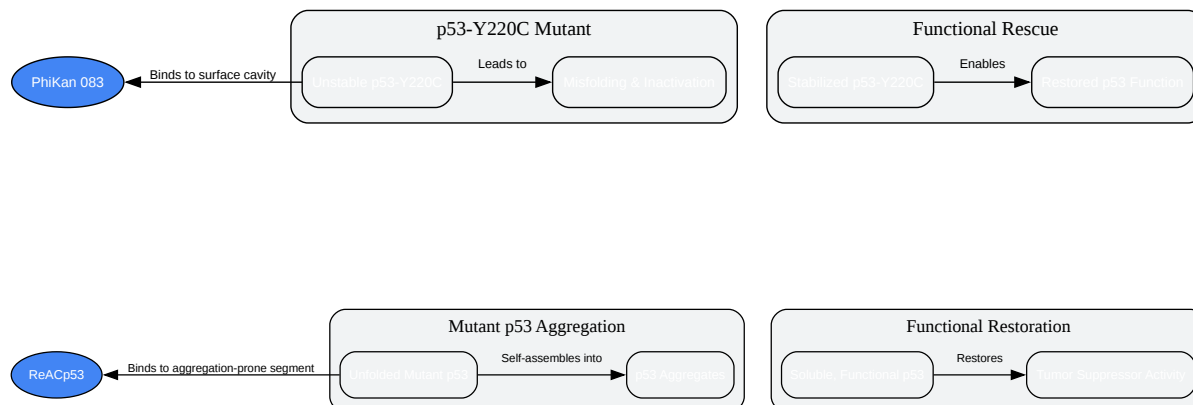
## At a Glance: Key Differences

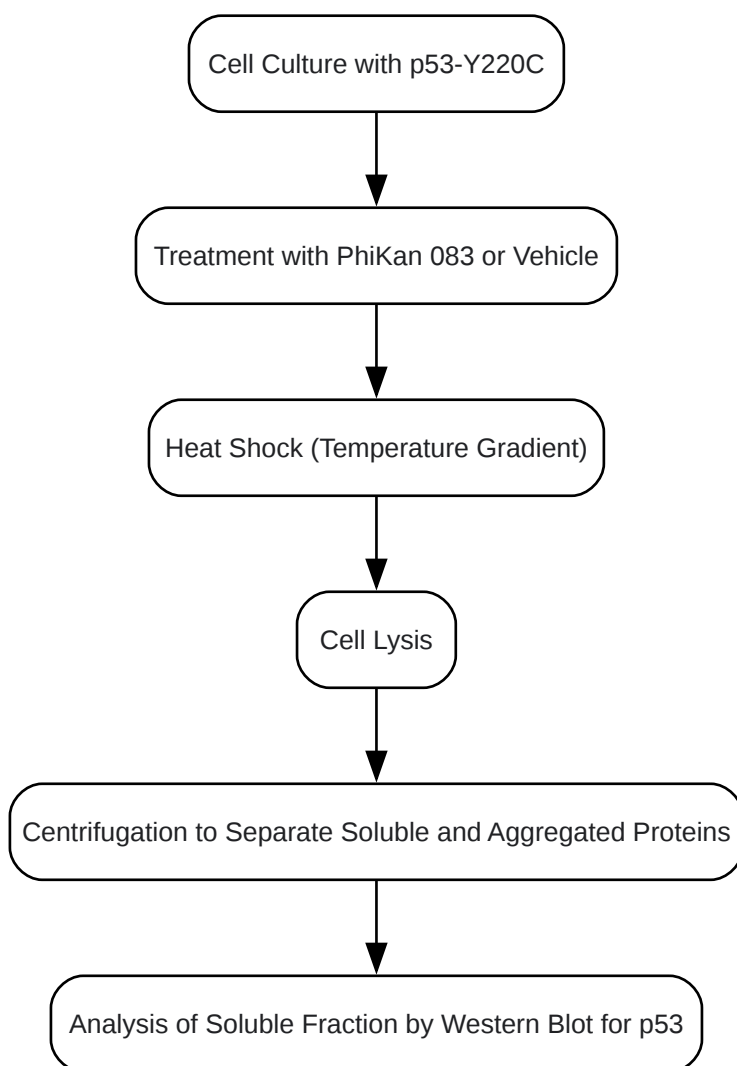
| Feature            | PhiKan 083 Hydrochloride                                                                      | ReACp53                                                                                   |
|--------------------|-----------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------|
| Compound Type      | Small molecule (Carbazole derivative)                                                         | Cell-penetrating peptide                                                                  |
| Primary Mechanism  | Stabilizes the folded conformation of the p53-Y220C mutant                                    | Directly inhibits amyloid-like aggregation of mutant p53                                  |
| Target Specificity | Specific for the p53-Y220C mutant                                                             | Broadly targets the aggregation-prone segment of various p53 mutants                      |
| Mode of Action     | Binds to a surface cavity on the p53-Y220C mutant, slowing thermal denaturation.<br>[1][2][3] | Binds to the 252-258 region of p53, preventing self-association and amyloid formation.[4] |

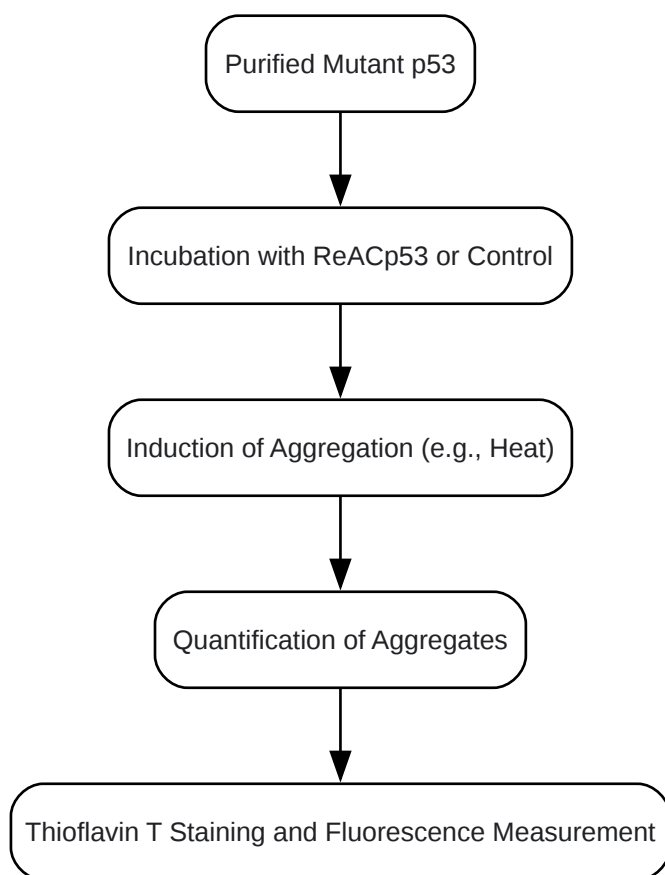
## Mechanism of Action

### PhiKan 083 Hydrochloride: A Stabilizer of the p53-Y220C Mutant

PhiKan 083 is a small molecule designed to rescue the function of the specific p53 mutant, Y220C. This mutation creates a surface cavity that destabilizes the protein, leading to its misfolding and loss of function.[1][2][3] PhiKan 083 acts by binding to this cavity, thereby stabilizing the protein in its correct conformation and slowing its rate of thermal denaturation.[1] This stabilization allows the mutant p53 to regain its tumor-suppressive functions.







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- To cite this document: BenchChem. [PhiKan 083 hydrochloride versus ReACp53 for p53 aggregation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2683578/docs#phikan-083-hydrochloride-versus-reacp53-for-p53-aggregation\]](https://www.benchchem.com/product/b2683578/docs#phikan-083-hydrochloride-versus-reacp53-for-p53-aggregation)

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